

Ethanesulfonic acid and its conjugate base ethanesulfonate

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Compound of Interest

Compound Name: *Ethanesulfonic acid*

Cat. No.: *B146906*

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Abstract

Ethanesulfonic acid, a simple aliphatic sulfonic acid, and its conjugate base, ethanesulfonate (commonly known as esilate in pharmaceutical contexts), are compounds of significant interest in both industrial and research settings.[1] This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, applications, and biological relevance of **ethanesulfonic acid** and ethanesulfonate. The document is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data in structured tables, detailing experimental protocols, and illustrating key processes with diagrams for enhanced clarity.

Physicochemical Properties

Ethanesulfonic acid is a colorless liquid at room temperature, though it can also appear as a white to off-white crystalline solid depending on its purity and hydration state.[2] It is a strong acid, highly soluble in water, a characteristic attributed to its ability to form hydrogen bonds.[3] The conjugate base, ethanesulfonate, is frequently utilized in pharmaceutical formulations to form salts of active pharmaceutical ingredients (APIs), often improving their solubility and stability.

Table 1: Physicochemical Properties of Ethanesulfonic Acid

Property	Value	References
Molecular Formula	C ₂ H ₆ O ₃ S	
Molar Mass	110.13 g/mol	
Appearance	Colorless to yellow liquid	
Density	1.34 - 1.35 g/mL at 25 °C	
Melting Point	-17 °C	
Boiling Point	122-123 °C at 0.01 mmHg	[4]
pKa	-1.68	[5]
Solubility in water	Soluble	[3]
Refractive Index	n _{20/D} 1.434	

Table 2: Physicochemical Properties of Sodium Ethanesulfonate

Property	Value	References
Molecular Formula	C ₂ H ₅ NaO ₃ S	
Molar Mass	132.116 g/mol	[6]
Appearance	White crystalline powder	
Melting Point	267-270 °C (decomposes)	[6]
Solubility in water	Highly soluble	
pH of Aqueous Solution	Near-neutral (around 7)	

Synthesis and Industrial Production

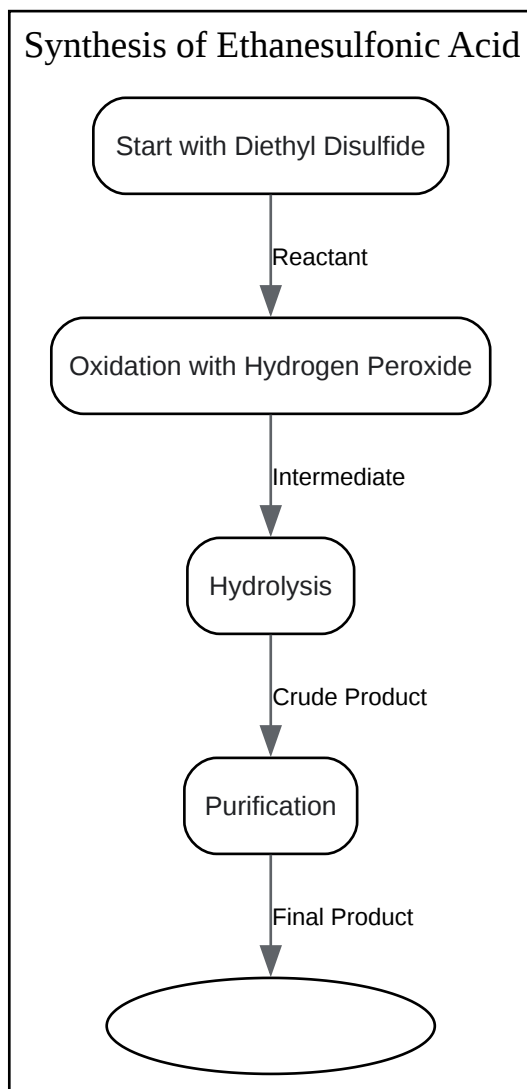
Ethanesulfonic acid is produced exclusively through synthetic methods as it does not occur naturally.[2] Several synthesis routes have been developed, with industrial-scale production typically favoring methods that are cost-effective and high-yielding.

Laboratory and Industrial Synthesis Routes

One common laboratory-scale synthesis involves the reaction of ethyl iodide with ammonium sulfite, followed by a series of precipitation and filtration steps to isolate the ethanesulfonate salt, which is then acidified to yield **ethanesulfonic acid**.^[5]^[7]

Industrial production methods often involve the sulfonation of ethyl-containing precursors like ethane or ethyl chloride using sulfur trioxide or chlorosulfonic acid.^[2] Another approach is the oxidation of ethyl mercaptan or diethyl disulfide.^[2]

A generalized workflow for the synthesis of **ethanesulfonic acid** via the oxidation of a disulfide is presented below.



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A generalized workflow for the synthesis of **ethanesulfonic acid**.

Chemical Reactions and Applications

Ethanesulfonic acid's strong acidic nature and the stability of its conjugate base make it a versatile compound in various chemical applications.

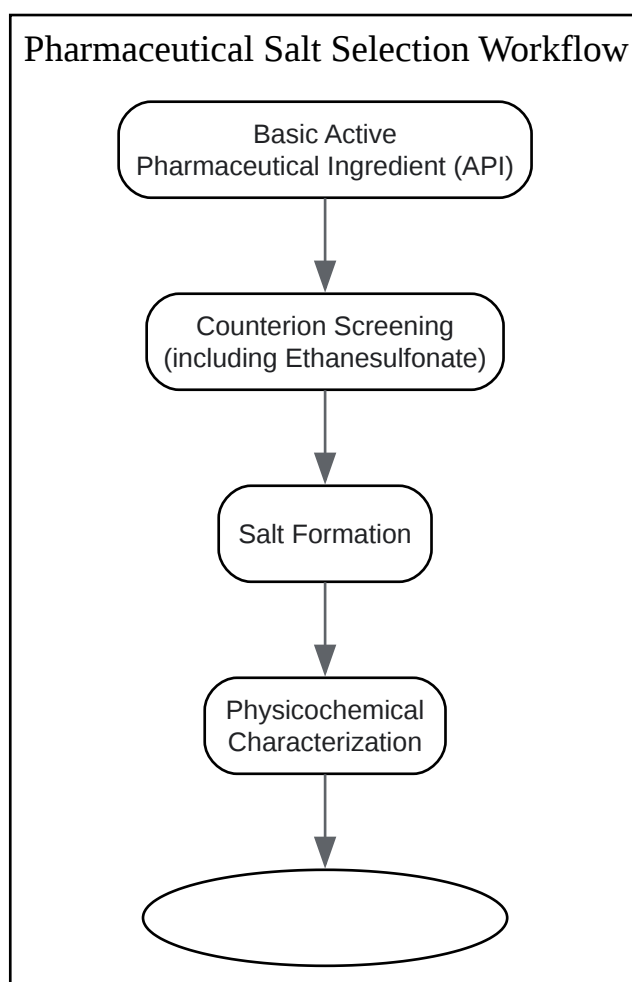
Catalysis

Ethanesulfonic acid is utilized as a catalyst in several organic reactions, including esterification and alkylation.[4][8] For instance, it has been effectively used as a catalyst in the esterification of acidic crude palm oil for biodiesel production.[9]

Drug Development and Formulation

The conjugate base, ethanesulfonate (esilate), plays a crucial role in pharmaceutical development as a counterion for basic active pharmaceutical ingredients (APIs).[1] Forming an esilate salt can significantly improve the solubility, stability, and bioavailability of a drug. The selection of a suitable counterion is a critical step in drug formulation to optimize the physicochemical and biopharmaceutical properties of the final drug product.

The process of selecting and forming a pharmaceutical salt is a logical workflow aimed at identifying the optimal salt form of an API.



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Workflow for pharmaceutical salt selection and formation.

Biological Effects and Relevance

While **ethanesulfonic acid** itself is not known to be involved in specific signaling pathways, its derivatives and its use as a buffer have biological relevance. Organic buffers containing the ethanesulfonate moiety have been shown to influence the accumulation of specific proteins in cell cultures.^[10] Ethanesulfonate's structural similarity to neurochemically interesting compounds like taurine has also been noted.^[10]

In general, ethanesulfonate is considered to have low toxicity and minimal interference with biological systems, making it a suitable counterion for pharmaceuticals and a component in biological buffers.

Experimental Protocols

Synthesis of Ethanesulfonic Acid from Ethyl Iodide

This protocol is adapted from established laboratory methods.^{[5][7]}

Materials:

- Ethyl iodide
- Crystallised ammonium sulfite
- Deionized water
- Lead (II) oxide
- Hydrogen sulfide gas
- Barium carbonate

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 20 g of ethyl iodide with a solution of 20 g of crystallised ammonium sulfite in 40 ml of water.
- Heat the mixture to reflux and maintain for approximately 6 hours, or until the mixture becomes a single solution.
- Add 100 ml of water to the solution and then add 30 g of lead (II) oxide.
- Boil the solution to expel all ammonia gas. This will form lead ethanesulfonate and lead iodide.
- Allow the solution to cool, then filter to remove the precipitated lead iodide.
- Pass hydrogen sulfide gas through the filtrate to precipitate lead sulfide from the decomposition of the lead ethanesulfonate.
- Filter off the lead sulfide.

- Neutralize the filtrate by adding an excess of barium carbonate (approximately 20 g).
- Filter the solution to remove any remaining solids. The filtrate now contains barium ethanesulfonate.
- Evaporate the water from the filtrate to obtain the barium ethanesulfonate salt.
- The salt can be further acidified using a strong acid (e.g., sulfuric acid) followed by removal of the barium sulfate precipitate to yield an aqueous solution of **ethanesulfonic acid**.

Characterization by NMR Spectroscopy

Sample Preparation:

- Dissolve a small amount of **ethanesulfonic acid** or its salt in a suitable deuterated solvent (e.g., D₂O for salts, or CDCl₃ if derivatized).

¹H NMR Spectroscopy:

- Acquire the ¹H NMR spectrum.
- For **ethanesulfonic acid**, expect a triplet corresponding to the methyl protons (CH₃) and a quartet for the methylene protons (CH₂-SO₃H).

¹³C NMR Spectroscopy:

- Acquire the ¹³C NMR spectrum.
- Expect two signals corresponding to the two carbon atoms in the ethyl group.

Characterization by Infrared (IR) Spectroscopy

Sample Preparation:

- For liquid samples, a small drop can be placed between two salt plates (e.g., NaCl or KBr).
- For solid samples, prepare a KBr pellet or use an ATR accessory.

Data Acquisition:

- Acquire the IR spectrum over the range of 4000-400 cm^{-1} .
- Look for characteristic absorption bands:
 - Strong S=O stretching bands for the sulfonate group.
 - O-H stretching for the sulfonic acid.
 - C-H stretching and bending for the ethyl group.

Safety and Handling

Ethanesulfonic acid is a corrosive substance that can cause severe skin burns and eye damage.[11][12] It should be handled with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[11][13] Work should be conducted in a well-ventilated area or under a fume hood.[13] In case of contact, immediately flush the affected area with plenty of water and seek medical attention.[11][14]

Conclusion

Ethanesulfonic acid and its conjugate base, ethanesulfonate, are valuable chemical compounds with diverse applications ranging from industrial catalysis to pharmaceutical formulation. Their well-defined physicochemical properties, coupled with established synthetic routes, make them readily accessible for various scientific and industrial pursuits. A thorough understanding of their characteristics, handling requirements, and applications is essential for researchers and professionals working in related fields.

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